

Compound of Interest

Compound Name: 2-(4-Chlorophenyl)-3-oxobutanenitrile

CAS No.: 5219-07-8

Cat. No.: B1294653

An In-depth Technical Guide to the Spectral Analysis of **2-(4-Chlorophenyl)-3-oxobutanenitrile**

Introduction: Unveiling the Molecular Architecture

2-(4-Chlorophenyl)-3-oxobutanenitrile, a substituted β -ketonitrile, represents a core structural motif in various areas of chemical research, including

This guide provides a comprehensive analysis of the spectral data for **2-(4-Chlorophenyl)-3-oxobutanenitrile**, including Nuclear Magnetic Resonance

Molecular Identity and Properties

Property
Chemical Name
CAS Number
Molecular Formula
Molecular Weight
Structure

```
graph "Molecular_Structure" {
  layout=neato;
  node [shape=plaintext];
  a [label=""];
  b [label=""];
  c [label=""];
  d [label=""];
  e [label=""];
  f [label=""];
  g [label="Cl"];
  h [label=""];
  i [label="O"];
  j [label=""];
  k [label="N"];
  l [label=""];
  m [label=""];
  a -- b [len=1.5];
  b -- c [len=1.5];
  c -- d [len=1.5];
  d -- e [len=1.5];
```

```
e -- f [len=1.5];
f -- a [len=1.5];
d -- g [len=1.5];
a -- h [len=1.5];
h -- i [penwidth=3, len=1.5];
h -- j [len=1.5];
j -- l [len=1.5];
j -- m [len=1.5];
m -- k [penwidth=3, len=1.5];
}graph (GC-MS).
2. Ionization: Use Electron Ionization (EI) at a standard energy of 70 eV to induce fragmentation.
3. Mass Analysis: Analyze the resulting ions using a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
4. Detection: Detect the ions and generate a mass spectrum, which is a plot of relative abundance versus mass-to-charge ratio (m/z).
```

Mass Spectral Data and Interpretation

m/z
193/195
150/152
138
111/113
43

Causality in Fragmentation: The fragmentation pattern is governed by the formation of the most stable carbocation intermediates.

```
digraph "Fragmentation_Pathway" {
    rankdir=LR;
    node [shape=box, style=rounded, fontname="Helvetica", fontsize=10, fontcolor="#202124", fillcolor="#F1F3F4",
    edge [fontname="Helvetica", fontsize=9, color="#5F6368"];

    M [label="[C10H8ClNO]+ \nm/z = 193/195", fillcolor="#4285F4", fontcolor="FFFFFF"];
    F1 [label="[C8H5ClNO]+ \nm/z = 150/152", fillcolor="#EA4335", fontcolor="FFFFFF"];
    F2 [label="[C6H4Cl]+ \nm/z = 111/113", fillcolor="#FBBC05", fontcolor="#202124"];
    F3 [label="[CH3CO]+ \nm/z = 43", fillcolor="#34A853", fontcolor="FFFFFF"];

    M -> F1 [label="- •COCH3"];
    M -> F3 [label="- •C8H5ClN"];
    F1 -> F2 [label="- C2N"];
}
```

Caption: Proposed Mass Spectrometry Fragmentation Pathway

Conclusion

The comprehensive spectroscopic analysis presented in this guide provides a robust framework for the structural

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